

Preparing Flurprimidol Stock Solutions for Laboratory Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Flurprimidol*

Cat. No.: *B166174*

[Get Quote](#)

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Flurprimidol is a pyrimidinyl carbinol type plant growth retardant that functions by inhibiting the biosynthesis of gibberellins.[1] It is a synthetic inhibitor of Gibberellic Acid (GA) biosynthesis and is commonly used in horticultural and laboratory settings to control plant height and internode elongation.[1] In laboratory experiments, particularly in plant tissue culture, **Flurprimidol** is used to manage plantlet size and encourage bulb formation.[2] Accurate preparation of stock solutions is crucial for achieving reproducible and reliable experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Flurprimidol** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Flurprimidol** is presented in the table below. This information is essential for accurate stock solution preparation and safe handling.

Property	Value	References
Molecular Formula	C ₁₅ H ₁₅ F ₃ N ₂ O ₂	[3] [4] [5] [6]
Molecular Weight	312.29 g/mol	[4] [5] [6]
Appearance	Off-white to light yellow crystalline powder	[1] [3]
Melting Point	94-96 °C	[3] [5] [6]
CAS Number	56425-91-3	[4] [5]

Solubility Data

Flurprimidol is soluble in a variety of organic solvents.[\[6\]](#) The choice of solvent is critical and should be compatible with the experimental system. For most biological applications, Dimethyl sulfoxide (DMSO) is the recommended solvent.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Solvent	Solubility	References
Dimethyl sulfoxide (DMSO)	Soluble	[2] [3] [6] [7] [8]
Acetone	Soluble	[6]
Ethanol	Soluble	[6]
Methanol	Soluble	[6]
Diethyl Ether	Soluble	[6]

Experimental Protocol: Preparation of a 10 mM Flurprimidol Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution of **Flurprimidol** in DMSO. This concentration is a common starting point for further dilutions to achieve desired working concentrations.

Materials:

- **Flurprimidol** powder (CAS 56425-91-3)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask (e.g., 10 mL)
- Pipette and sterile pipette tips
- Vortex mixer
- Sterile amber or light-protecting storage vials
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Calculate the required mass of **Flurprimidol**:
 - To prepare 10 mL of a 10 mM stock solution, the required mass of **Flurprimidol** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.01 \text{ L} \times 312.29 \text{ g/mol} = 31.23 \text{ mg}$
- Weighing the **Flurprimidol**:
 - Tare the analytical balance with a clean weighing paper or boat.
 - Carefully weigh out 31.23 mg of **Flurprimidol** powder using a spatula.
- Dissolving the **Flurprimidol**:

- Transfer the weighed **Flurprimidol** powder into a 10 mL volumetric flask.
- Add a small volume of DMSO (e.g., 5-7 mL) to the flask.
- Gently swirl the flask or use a vortex mixer at a low setting to dissolve the powder completely. Ensure there are no visible particles.
- Adjusting the Final Volume:
 - Once the **Flurprimidol** is completely dissolved, add DMSO to the volumetric flask until the bottom of the meniscus reaches the 10 mL mark.
- Aliquoting and Storage:
 - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
 - For convenience and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber or light-protecting vials.
 - Label each vial clearly with the name of the compound (**Flurprimidol**), concentration (10 mM), solvent (DMSO), preparation date, and your initials.

Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Flurprimidol** stock solution.

Storage and Stability

Proper storage of **Flurprimidol** stock solutions is essential to maintain their stability and efficacy.

- **Storage Temperature:** **Flurprimidol** powder and stock solutions should be stored at 2-8°C.[8][9]
- **Light and Moisture:** The compound is sensitive to light and moisture.[9] Therefore, it is crucial to store both the solid compound and stock solutions in tightly sealed, amber or light-protecting containers in a dry environment.[9]
- **Shelf Life:** While specific stability data for **Flurprimidol** stock solutions in DMSO is not readily available, it is good laboratory practice to prepare fresh stock solutions periodically and to avoid long-term storage to ensure optimal performance. For many chemical solutions, a shelf life of several months can be expected when stored properly at 2-8°C.

Safety Precautions

Flurprimidol has potential health hazards, and appropriate safety measures should be taken during handling.

- **Hazard Identification:** **Flurprimidol** is harmful if swallowed and may cause skin and serious eye irritation.[4][10][11]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves, when handling **Flurprimidol** powder and solutions.[9][10]
- **Handling:** Handle **Flurprimidol** in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.[9] Avoid contact with skin and eyes.[9] Do not eat, drink, or smoke when using this product.[10]
- **First Aid:**
 - If swallowed: Call a poison center or doctor if you feel unwell.[9]
 - In case of skin contact: Wash off with soap and plenty of water.[9]

- In case of eye contact: Rinse cautiously with water for several minutes.[9] Remove contact lenses if present and easy to do. Continue rinsing.[9]
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. [9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. phytojournal.com [phytojournal.com]
- 2. Life Technologies [lifetechindia.com]
- 3. chembk.com [chembk.com]
- 4. Flurprimidol | C₁₅H₁₅F₃N₂O₂ | CID 73668 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. Flurprimidol [drugfuture.com]
- 7. rpicorp.com [rpicorp.com]
- 8. phytotechlab.com [phytotechlab.com]
- 9. medline.com [medline.com]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. phytotechlab.com [phytotechlab.com]
- To cite this document: BenchChem. [Preparing Flurprimidol Stock Solutions for Laboratory Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166174#preparing-flurprimidol-stock-solutions-for-laboratory-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com